

Comprehensive Guide to the Safe Disposal of 3-Isopropylcyclohexanone

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Compound of Interest

Compound Name: 3-Isopropylcyclohexanone

CAS No.: 23396-36-3

Cat. No.: B1297568

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This document provides a detailed, procedural guide for the safe handling and disposal of **3-isopropylcyclohexanone**, designed for researchers, scientists, and drug development professionals. The protocols herein are grounded in established safety standards to ensure operational integrity and regulatory compliance, reinforcing a culture of safety within the laboratory.

Hazard Assessment and Characterization

A thorough understanding of the chemical's properties is the foundation of its safe management. **3-Isopropylcyclohexanone** is a combustible liquid that poses specific health risks, necessitating careful handling and disposal as a hazardous waste.^[1] The causality behind these stringent procedures is its potential for ignition and its irritant properties.

Table 1: Physicochemical and Hazard Data for **3-Isopropylcyclohexanone**

Property	Value	Source
CAS Number	23396-36-3	[1][2]
Molecular Formula	C ₉ H ₁₆ O	[1][3]
Physical State	Liquid	[4]
GHS Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H318/H319 (Causes serious eye damage/irritation), H335 (May cause respiratory irritation)	[1]

| Incompatible Materials | Strong bases, Reducing agents, Acids, Strong oxidizing agents [[5][6]
|

Under the U.S. Environmental Protection Agency (EPA) Resource Conservation and Recovery Act (RCRA), waste **3-isopropylcyclohexanone** must be classified. Due to its nature as a combustible liquid, it is characterized as an ignitable hazardous waste.[1][7] Therefore, it should be assigned the hazardous waste code D001.[7] If it is a spent solvent mixed with other specific non-halogenated solvents, it could also be classified under the F-list codes (e.g., F003, F005).[8][9][10]

Immediate Safety & Personal Protective Equipment (PPE)

Before handling or preparing **3-isopropylcyclohexanone** for disposal, adherence to safety protocols is mandatory to mitigate exposure risks.

- Engineering Controls: All handling and preparation for disposal must occur in a well-ventilated area, preferably within a certified chemical fume hood to prevent inhalation of vapors.[3][11][12]
- Personal Protective Equipment (PPE): A comprehensive PPE strategy is non-negotiable.
 - Eye/Face Protection: Wear chemical safety goggles and/or a full-face shield.[5][12]

- Hand Protection: Use chemically resistant gloves (e.g., nitrile) inspected for integrity before use.[\[5\]](#)[\[12\]](#)
- Skin and Body Protection: Wear a flame-resistant lab coat and closed-toe shoes. Ensure contaminated clothing is removed immediately and laundered before reuse.[\[3\]](#)[\[12\]](#)

Step-by-Step Disposal Protocol

The disposal of **3-isopropylcyclohexanone** is not merely a suggestion but a regulatory requirement. Do not discharge this chemical into any sewer or drain.[\[3\]](#)[\[13\]](#) The following protocol ensures compliance and safety.

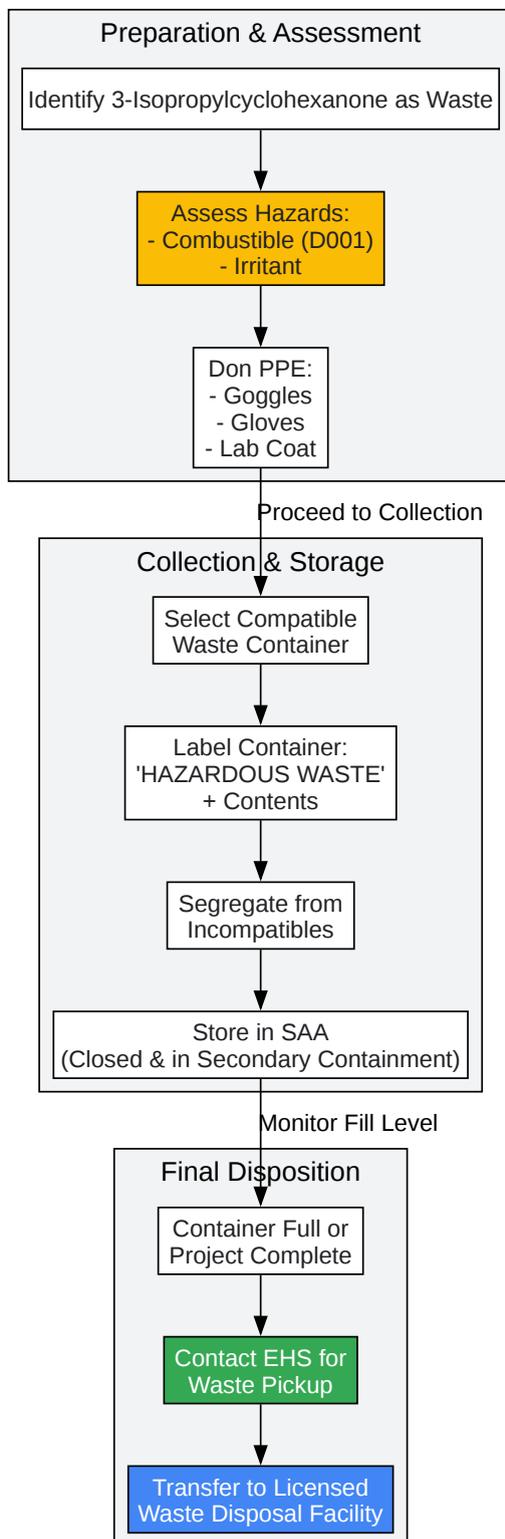
- Waste Collection & Container Selection:
 - Designate a specific, chemically compatible waste container for **3-isopropylcyclohexanone**. This is typically a high-density polyethylene (HDPE) or glass container with a secure, screw-top cap.
 - The container must be in good condition, free from leaks or contamination.
 - Do not mix **3-isopropylcyclohexanone** with incompatible waste streams, such as strong acids, bases, or oxidizing agents, to prevent dangerous chemical reactions.[\[5\]](#)[\[6\]](#)
- Proper Labeling:
 - Immediately label the waste container. The label must clearly state "HAZARDOUS WASTE".
 - List all chemical constituents by their full name, including "**3-Isopropylcyclohexanone**".
 - Indicate the primary hazard, which is "Ignitable".
 - Ensure the accumulation start date is clearly visible.
- Storage in a Satellite Accumulation Area (SAA):
 - Store the sealed waste container in a designated SAA. This area must be at or near the point of generation and under the control of the laboratory personnel.

- The container must remain closed at all times except when waste is actively being added.
- The SAA must be in a secondary containment tray to capture any potential leaks.
- Store away from heat, open flames, sparks, or other ignition sources.[\[5\]](#)[\[6\]](#)[\[11\]](#)
- Arranging for Final Disposal:
 - Once the waste container is full, or if the project is complete, contact your institution's Environmental Health & Safety (EHS) department to schedule a waste pickup.
 - The Principal Investigator (PI) holds the primary responsibility for ensuring that all laboratory chemical wastes are properly disposed of in accordance with institutional and federal regulations.[\[14\]](#)[\[15\]](#)
 - The waste will be transported by trained professionals to an approved waste disposal plant for proper treatment, typically via controlled incineration.[\[3\]](#)[\[5\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **3-isopropylcyclohexanone**.

Workflow for 3-Isopropylcyclohexanone Disposal



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